

# 2-(Pyrimidin-5-yl)benzaldehyde: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-(Pyrimidin-5-yl)benzaldehyde

Cat. No.: B1307271

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-(Pyrimidin-5-yl)benzaldehyde** (CAS No. 640769-71-7). The information is intended to support researchers, scientists, and professionals in the pharmaceutical and chemical industries in the safe management of this compound.

## Hazard Identification and Classification

**2-(Pyrimidin-5-yl)benzaldehyde** is classified as a hazardous substance. It is harmful if swallowed and causes skin, eye, and respiratory irritation.<sup>[1][2]</sup> The compound is a combustible solid<sup>[1]</sup>.

GHS Hazard Statements:

- H302: Harmful if swallowed<sup>[1][2][3]</sup>
- H315: Causes skin irritation<sup>[1][2]</sup>
- H319: Causes serious eye irritation<sup>[1][2]</sup>
- H335: May cause respiratory irritation<sup>[1][2]</sup>

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

## Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O	[4]
Molecular Weight	184.19 g/mol	[4]
Appearance	White to off-white solid; powder or chunks	[1][2]
Melting Point	119-120 °C	[1][2]
Boiling Point	375.8±35.0 °C (Predicted)	[2]
Density	1.205±0.06 g/cm <sup>3</sup> (Predicted)	[2]
Storage Temperature	-20°C or under inert gas (nitrogen or Argon) at 2-8°C	[1][2]

## Safe Handling and Storage Protocols

### Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.[5]

- Ensure that eyewash stations and safety showers are readily accessible.[\[6\]](#)

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[7\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[\[7\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.  
[\[6\]](#)

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Avoid breathing dust.
- Do not eat, drink, or smoke in the work area.[\[7\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)
- Keep away from heat, sparks, and open flames.[\[7\]](#)

## Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[7\]](#)
- Recommended storage is at -20°C or under an inert atmosphere (nitrogen or argon) at 2-8°C.[\[1\]](#)[\[2\]](#)
- Keep away from strong oxidizing agents, strong reducing agents, and strong bases.[\[3\]](#)

## Emergency Procedures

### First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or seek medical attention immediately.[\[6\]](#)[\[7\]](#)

- If on Skin: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.<sup>[7]</sup> Remove contaminated clothing. If skin irritation persists, seek medical attention.<sup>[7]</sup>
- If in Eyes: Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids.<sup>[7]</sup> Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.<sup>[7]</sup>
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.<sup>[7]</sup>

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.<sup>[7]</sup>
- Specific Hazards: The compound is combustible and may explode when heated.<sup>[7]</sup> Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).<sup>[7]</sup>
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[7]</sup>

## Accidental Release Measures

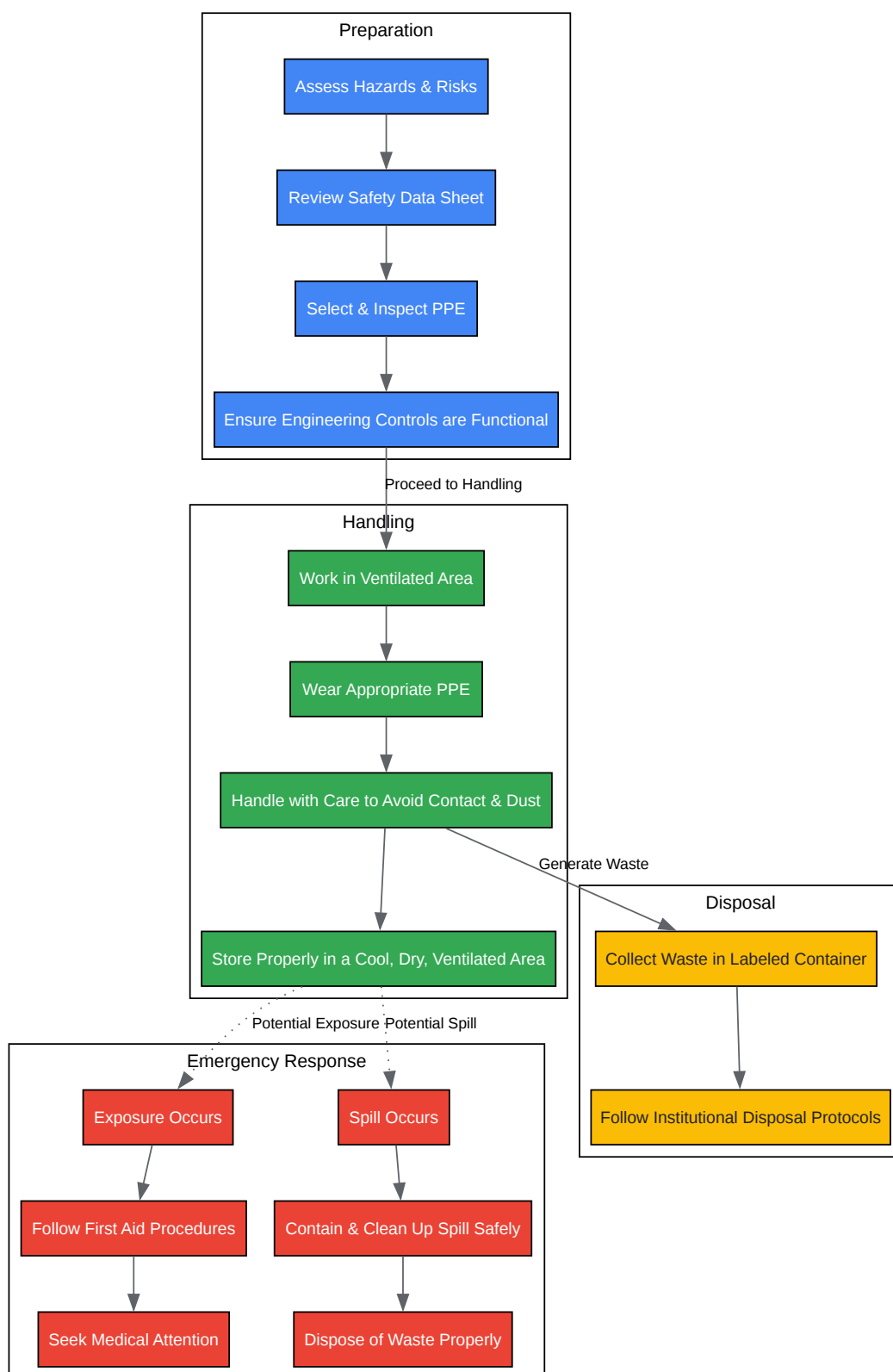
- Personal Precautions: Use personal protective equipment as required.<sup>[7]</sup> Ensure adequate ventilation. Remove all sources of ignition.<sup>[7]</sup>
- Environmental Precautions: Prevent the product from entering drains.
- Methods for Cleaning Up: Sweep up the spilled material and place it in a suitable container for disposal. Avoid generating dust.

## Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. The material should be disposed of as hazardous waste.

## Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2-(Pyrimidin-5-yl)benzaldehyde**.



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Caption: Safe Handling and Emergency Response Workflow.

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